

Application Notes and Protocols: Acid Red 336 in Cosmetic Formulation Studies

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Compound of Interest

Compound Name: Acid Red 336

CAS No.: 12239-11-1

Cat. No.: B1172030

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Introduction

Acid Red 336, also known by its Colour Index name CI 17200, is a monoazo dye used as a colorant in a variety of cosmetic products.^{[1][2]} Its vibrant red hue makes it a popular choice for decorative cosmetics, hair dyes, and personal care products.^[1] The successful incorporation of **Acid Red 336** into a cosmetic formulation hinges on a thorough understanding of its physicochemical properties, stability profile, and potential interactions with other ingredients and packaging materials. These application notes provide a comprehensive overview of the key considerations and experimental protocols for formulation scientists working with **Acid Red 336**.

Physicochemical Properties of Acid Red 336

A solid understanding of the fundamental properties of **Acid Red 336** is crucial for predicting its behavior in different cosmetic bases.

Property	Description	Citation
Appearance	Dark red powder	[3]
Molecular Structure	Single azo class	
Solubility	Soluble in water and ethanol. Solubility is pH-dependent.	[3]
Stability	Sensitive to light and heat; prolonged exposure may lead to degradation.	[3]
CI Number	17200	[1][2]

Stability of Acid Red 336 in Cosmetic Formulations

The stability of a colorant is paramount to ensure the aesthetic appeal and shelf-life of a cosmetic product. Key stability aspects to consider for **Acid Red 336** include photostability, thermal stability, and pH stability.

Photostability

Acid Red 336 is sensitive to light, and prolonged exposure, particularly to UV radiation, can lead to color fading due to the cleavage of the azo bond.[3] While it exhibits a good light fastness rating of 5-6 on the ISO scale in aqueous solutions, its stability in complex cosmetic formulations should be rigorously evaluated.[3]

Thermal Stability

Elevated temperatures can accelerate the degradation of **Acid Red 336**. It is recommended to store the raw material in a cool, dry place. During formulation, prolonged exposure to high temperatures should be avoided.

pH Stability

The color and stability of **Acid Red 336** can be influenced by the pH of the formulation. Deviations from the optimal pH range can lead to color shifts and degradation.[4][5]

Experimental Protocols

The following protocols provide detailed methodologies for assessing the stability and safety of cosmetic formulations containing **Acid Red 336**.

Protocol 1: Photostability Testing of a Cream Formulation Containing Acid Red 336

Objective: To evaluate the color stability of a cosmetic cream containing **Acid Red 336** upon exposure to UV light.

Materials:

- Cosmetic cream base
- **Acid Red 336**
- Photostability chamber with a controlled light source (e.g., Xenon lamp)
- Colorimeter
- UV-Vis Spectrophotometer
- Quartz cuvettes
- Appropriate packaging for the cream (e.g., UV-protective and non-UV-protective containers)

Methodology:

- Sample Preparation:
 - Prepare a batch of the cosmetic cream formulation containing a specified concentration of **Acid Red 336** (e.g., 0.1% w/w).
 - Ensure homogenous dispersion of the dye within the cream base.
 - Package the cream in both UV-protective and transparent (non-UV-protective) containers.

- Prepare a control sample stored in a light-proof container at room temperature.
- Exposure Conditions:
 - Place the samples in the photostability chamber.
 - Expose the samples to a controlled dose of UV-A and visible light, following ICH Q1B guidelines.
 - Maintain a constant temperature and humidity within the chamber.
- Analysis:
 - At predetermined time intervals (e.g., 0, 6, 12, 24, and 48 hours of exposure), remove an aliquot of the cream from each container.
 - Colorimetric Analysis:
 - Use a colorimeter to measure the CIELAB color coordinates (L, a, b*) of the cream.
 - Calculate the color difference (ΔE) using the formula: $\Delta E = \sqrt{((\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2)}$.
 - Spectrophotometric Analysis:
 - Extract the dye from a known weight of the cream using a suitable solvent.
 - Measure the absorbance of the extracted solution at the maximum wavelength (λ_{max}) of **Acid Red 336** using a UV-Vis spectrophotometer.
 - Calculate the percentage of color loss over time compared to the control sample.
- Data Presentation:
 - Summarize the ΔE^* values and percentage of color loss in a table for easy comparison between the different packaging types.

Expected Outcome: The cream in the non-UV-protective packaging is expected to show a greater color change (higher ΔE^*) and a higher percentage of color loss compared to the

cream in the UV-protective packaging and the control sample.

Protocol 2: Thermal Stability Testing of an Aqueous Gel Containing Acid Red 336

Objective: To assess the effect of elevated temperature on the color stability of an aqueous gel containing **Acid Red 336**.

Materials:

- Aqueous gel base
- **Acid Red 336**
- Temperature-controlled ovens
- pH meter
- Viscometer
- Colorimeter

Methodology:

- Sample Preparation:
 - Prepare a homogenous aqueous gel containing a known concentration of **Acid Red 336** (e.g., 0.05% w/w).
 - Divide the gel into multiple airtight containers.
- Storage Conditions:
 - Store the samples at various temperatures:
 - Room temperature (20-25°C) - Control
 - Elevated temperature (40°C, 50°C)

- Store a separate set of samples under refrigeration (4°C) for comparison.
- Analysis:
 - At specified time points (e.g., 0, 1, 2, 4, and 8 weeks), remove samples from each temperature condition.
 - Allow the samples to equilibrate to room temperature before analysis.
 - Visual Assessment: Observe any changes in color, clarity, or presence of precipitation.
 - pH Measurement: Measure the pH of the gel.
 - Viscosity Measurement: Measure the viscosity of the gel.
 - Colorimetric Analysis: Measure the CIELAB values and calculate ΔE^* compared to the initial sample.
- Data Presentation:
 - Tabulate the changes in pH, viscosity, and ΔE^* over time for each storage temperature.

Expected Outcome: The samples stored at elevated temperatures are expected to exhibit a more significant color change and potential changes in pH and viscosity over time compared to the control and refrigerated samples.

Protocol 3: Quantitative Analysis of Acid Red 336 in a Lipstick Formulation by HPLC-DAD

Objective: To develop and validate a High-Performance Liquid Chromatography (HPLC) method with a Diode Array Detector (DAD) for the quantification of **Acid Red 336** in a lipstick matrix.

Materials:

- Lipstick base
- **Acid Red 336** standard

- HPLC system with DAD
- C18 analytical column (e.g., 4.6 x 150 mm, 5 μ m)
- Methanol, acetonitrile (HPLC grade)
- Ammonium acetate buffer (pH 5.0)
- Volumetric flasks, pipettes, and syringes with filters

Methodology:

- Chromatographic Conditions:
 - Mobile Phase: A gradient of ammonium acetate buffer and acetonitrile.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C
 - Detection Wavelength: Maximum absorbance wavelength of **Acid Red 336** (determined by DAD scan).
 - Injection Volume: 10 μ L
- Standard Solution Preparation:
 - Prepare a stock solution of **Acid Red 336** in methanol.
 - Prepare a series of working standard solutions by diluting the stock solution to cover the expected concentration range in the lipstick samples.
- Sample Preparation:
 - Accurately weigh a portion of the lipstick sample.
 - Dissolve the lipstick in a suitable solvent (e.g., a mixture of methanol and chloroform) with the aid of sonication.

- Filter the solution through a 0.45 µm syringe filter to remove any undissolved excipients.
- Dilute the filtered solution with the mobile phase to a concentration within the calibration range.
- Method Validation (according to ICH guidelines):
 - Linearity: Analyze the standard solutions at different concentrations and construct a calibration curve.
 - Accuracy: Perform recovery studies by spiking a blank lipstick base with known amounts of **Acid Red 336**.
 - Precision: Analyze replicate samples of the same lipstick to determine intraday and interday precision.
 - Specificity: Analyze a blank lipstick base to ensure no interference from other ingredients at the retention time of **Acid Red 336**.
 - Limit of Detection (LOD) and Limit of Quantitation (LOQ): Determine the lowest concentration of the dye that can be reliably detected and quantified.
- Quantification:
 - Inject the prepared sample solution into the HPLC system.
 - Identify and quantify the **Acid Red 336** peak based on its retention time and the calibration curve.

Expected Outcome: A validated HPLC-DAD method capable of accurately and precisely quantifying the amount of **Acid Red 336** in a complex lipstick matrix.

Safety Assessment

Ensuring the safety of cosmetic ingredients is a critical aspect of product development. For azo dyes like **Acid Red 336**, the primary concerns are skin irritation and sensitization.

Skin Irritation and Sensitization

Azo dyes can potentially cause skin sensitization through a mechanism known as haptentation, where the dye or its metabolites bind to skin proteins, forming an immunogenic complex. This can trigger an allergic contact dermatitis in susceptible individuals.

While in vivo testing on animals is largely being replaced by alternative methods, in vitro and in chemico assays are valuable tools for assessing the skin sensitization potential of cosmetic ingredients.

Protocol 4: In Vitro Skin Irritation Assessment using a Reconstructed Human Epidermis (RhE) Model

Objective: To evaluate the skin irritation potential of **Acid Red 336** using an in vitro reconstructed human epidermis model, following OECD Test Guideline 439.

Materials:

- Reconstructed human epidermis (RhE) tissue models (e.g., EpiDerm™, SkinEthic™ RHE)
- **Acid Red 336**
- Phosphate-buffered saline (PBS)
- Negative control (e.g., sterile water or PBS)
- Positive control (e.g., 5% Sodium Dodecyl Sulfate)
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)
- Isopropanol
- Multi-well plates
- Plate reader

Methodology:

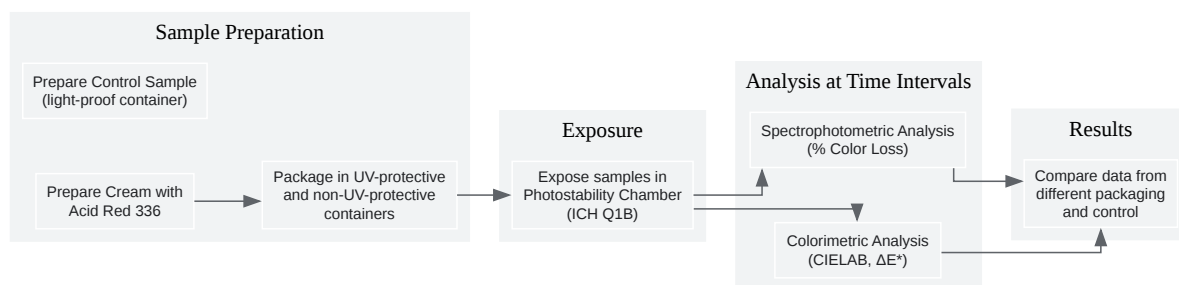
- Tissue Preparation and Treatment:

- Culture the RhE tissues according to the manufacturer's instructions.
- Topically apply a defined amount of **Acid Red 336** (as a solution or dispersion in a suitable vehicle) to the surface of the tissues.
- Treat separate tissues with the negative and positive controls.
- Incubation and Post-Treatment:
 - Incubate the treated tissues for a specified period (e.g., 60 minutes).
 - After incubation, thoroughly rinse the tissues with PBS to remove the test substance.
 - Transfer the tissues to fresh culture medium and incubate for a post-treatment period (e.g., 42 hours).
- Viability Assay (MTT Assay):
 - After the post-treatment incubation, transfer the tissues to a solution containing MTT.
 - Incubate to allow viable cells to convert the yellow MTT into a purple formazan precipitate.
 - Extract the formazan from the tissues using isopropanol.
 - Measure the optical density of the extracted formazan using a plate reader.
- Data Analysis and Interpretation:
 - Calculate the percentage of cell viability for the **Acid Red 336**-treated tissues relative to the negative control.
 - A substance is classified as an irritant if the mean tissue viability is reduced below 50% of the negative control.

Expected Outcome: Based on data for the similar dye Acid Red 33, **Acid Red 336** is expected to be classified as a non-irritant. However, this should be confirmed experimentally.

Visualizations

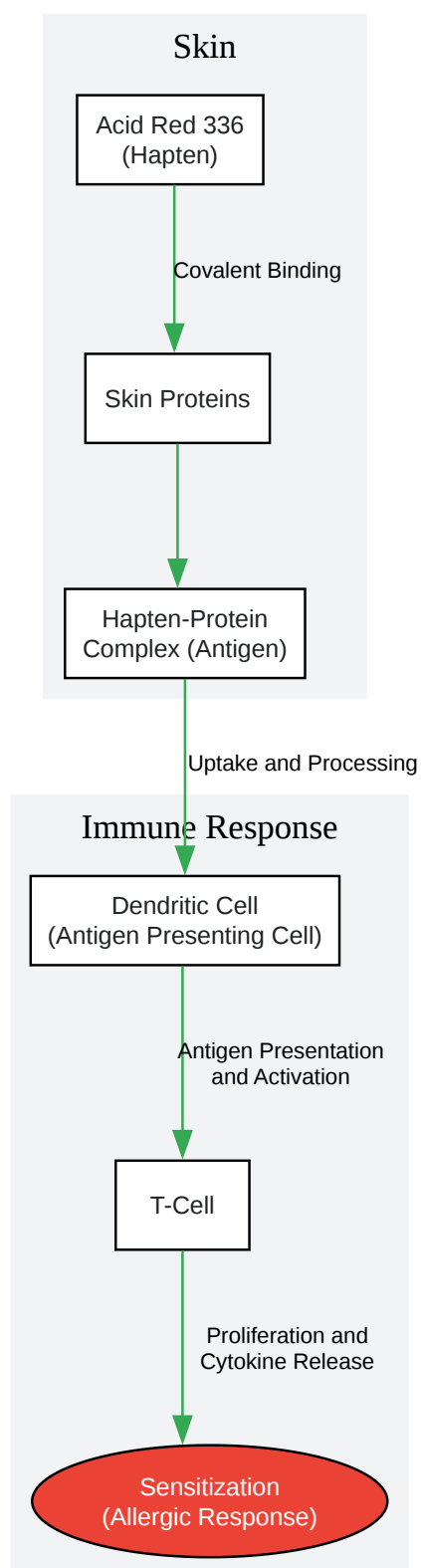
Experimental Workflow for Photostability Testing



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Caption: Workflow for assessing the photostability of **Acid Red 336** in a cream formulation.

Signaling Pathway for Skin Sensitization by Azo Dyes



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